

# Application Notes: Dihydroethidium (DHE) Staining for Superoxide Detection in Cultured Cells

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## Compound of Interest

Compound Name: Dihydroethidium

Cat. No.: B1670597

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Audience: Researchers, scientists, and drug development professionals.

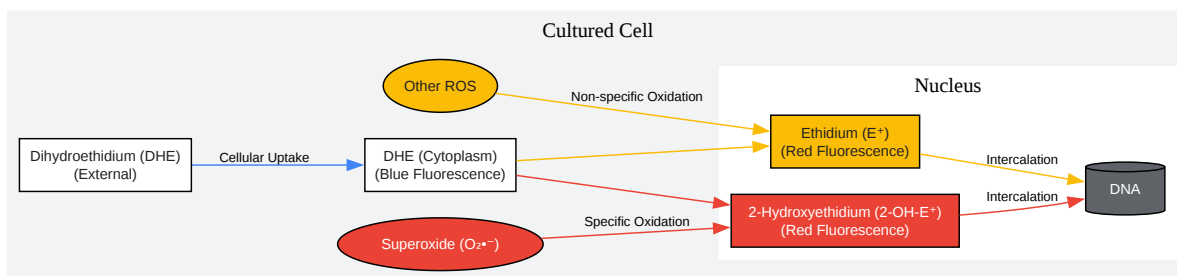
## Introduction

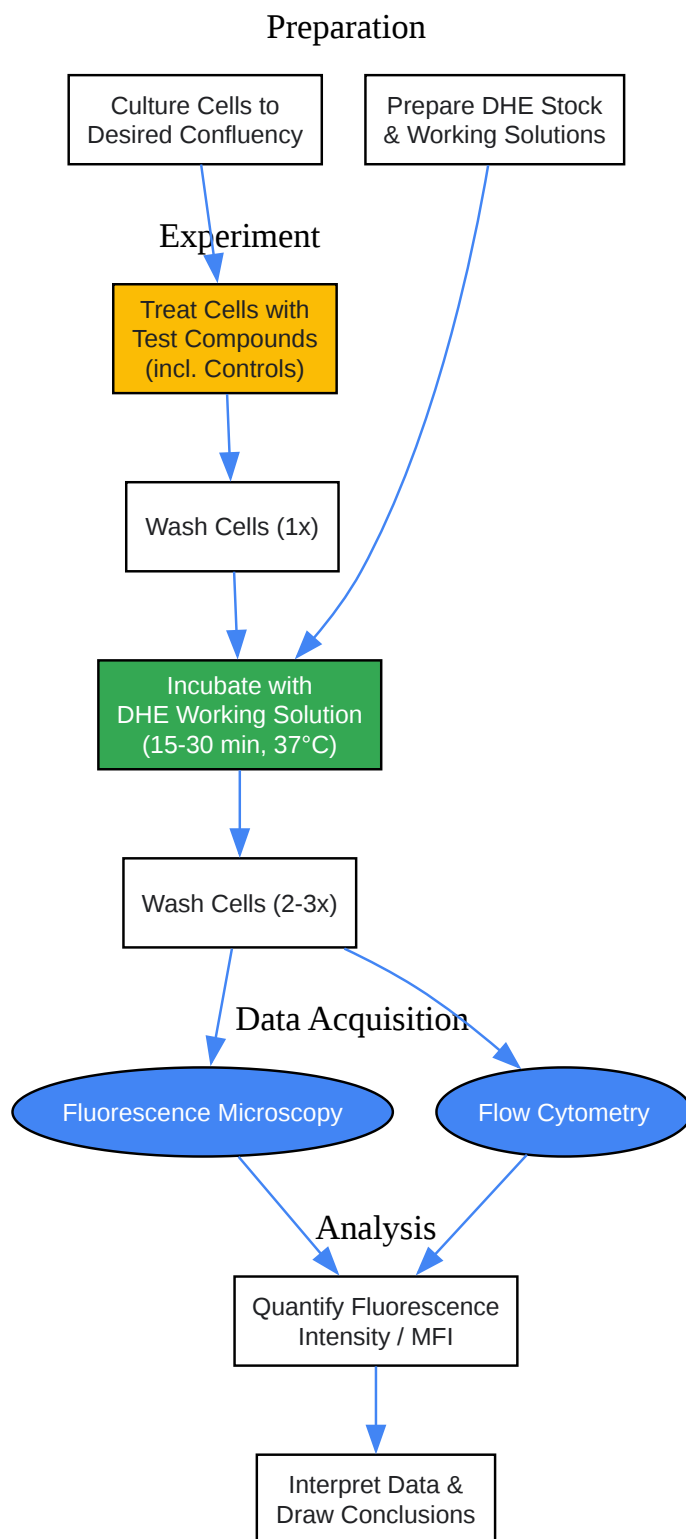
**Dihydroethidium** (DHE) is a widely utilized fluorescent probe for the detection of intracellular reactive oxygen species (ROS), particularly superoxide ( $O_2^{\bullet-}$ ).<sup>[1][2]</sup> As a cell-permeant dye, DHE is a valuable tool in studying oxidative stress and its role in various physiological and pathological processes, including inflammation, cardiovascular disease, and cancer biology.<sup>[2]</sup><sup>[3]</sup> Upon reaction with superoxide, DHE is oxidized to specific fluorescent products that intercalate with DNA, providing a signal that can be quantified using fluorescence microscopy, flow cytometry, or a microplate reader.<sup>[4]</sup> This document provides a detailed protocol for the use of DHE in cultured cells.

## Mechanism of Action

**Dihydroethidium** itself exhibits a low level of blue fluorescence in the cytoplasm. Once inside the cell, it can be oxidized by superoxide to form a specific red fluorescent product, 2-hydroxyethidium ( $2-OH-E^+$ ). This product then intercalates with nuclear DNA, which significantly enhances its fluorescence. DHE can also undergo non-specific oxidation by other ROS to form ethidium ( $E^+$ ), which also fluoresces red upon binding to DNA. While the fluorescence spectra of  $2-OH-E^+$  and  $E^+$  are very similar, making them difficult to distinguish

with standard filter sets, the total red fluorescence is commonly used as a measure of total ROS, with a significant portion attributed to superoxide.





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## References

- 1. High Throughput Screening Assessment of Reactive Oxygen Species (ROS) Generation using Dihydroethidium (DHE) Fluorescence Dye - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Video: Author Spotlight: High-Throughput Measurement of Intracellular ROS Levels in Hepatocellular Lines [[jove.com](https://www.jove.com/)]
- 3. Measurement of Reactive Oxygen Species (ROS) and Mitochondrial ROS in AMPK Knockout Mice Blood Vessels - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. [sm.unife.it](https://sm.unife.it) [[sm.unife.it](https://sm.unife.it)]
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